

An In-depth Technical Guide to 1-Butane-d9-sulfonyl Chloride

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1-Butane-d9-sulfonyl Chloride

Cat. No.: B13837516

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **1-Butane-d9-sulfonyl Chloride**, a deuterated analogue of 1-butanefulfonyl chloride. While specific physical constants for the deuterated compound are not readily available in published literature, this document extrapolates from the well-documented properties of its non-deuterated counterpart, discusses the implications of isotopic labeling, and presents relevant technical information for its application in research and development.

Physicochemical Properties

Direct experimental data for the boiling point and density of **1-Butane-d9-sulfonyl Chloride** is not extensively documented. However, the properties of the non-deuterated form, 1-Butanesulfonyl chloride (CAS RN: 2386-60-9), serve as a reliable baseline.^[1] It is important to note that deuteration typically leads to a slight increase in both boiling point and density due to the higher mass of deuterium compared to protium.

Table 1: Physicochemical Properties of 1-Butanesulfonyl Chloride (Non-deuterated analogue)



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The slight variations in reported boiling points are likely due to differences in measurement conditions, particularly the vacuum applied.

Synthesis and Isotopic Labeling

The synthesis of **1-Butane-d9-sulfonyl Chloride** would parallel the established methods for its non-deuterated analogue, with the critical difference being the use of a deuterated starting material. A common route to 1-butanenyl chloride involves the oxidative chlorination of 1-butanethiol. Therefore, the synthesis of the d9-analogue would necessitate starting with 1-butane-d9-thiol.

A generalized synthetic workflow is depicted below:



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Caption: Generalized synthetic workflow for **1-Butane-d9-sulfonyl Chloride**.

Experimental Protocols: Purification

Due to the moisture-sensitive nature of sulfonyl chlorides, rigorous purification and handling are paramount.[1][5] The following is a generalized purification protocol adapted from literature procedures for 1-butanefulfonyl chloride.[3]

Step-by-Step Purification Protocol:

- **Initial Assessment:** Check for the presence of hydroxyl (O-H) bands in the infrared (IR) spectrum, which would indicate hydrolysis to butanesulfonic acid.
- **Quenching of Acidic Impurities:** If hydroxyl bands are present, dissolve the crude **1-Butane-d9-sulfonyl Chloride** in a suitable organic solvent like diethyl ether.
- **Aqueous Wash:** Carefully wash the organic solution with a cold, saturated aqueous solution of sodium bicarbonate (NaHCO_3). Caution: This will generate carbon dioxide gas, so perform this step in a separatory funnel with frequent venting.
- **Water Wash:** Follow the bicarbonate wash with a wash using cold deionized water to remove any remaining salts.
- **Drying:** Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4).
- **Solvent Removal:** Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator.
- **Fractional Distillation:** Purify the resulting residue by fractional distillation under high vacuum to obtain the final, pure **1-Butane-d9-sulfonyl Chloride**.

Characterization and Quality Control

The identity and purity of **1-Butane-d9-sulfonyl Chloride** can be confirmed through a combination of analytical techniques.

Table 2: Analytical Characterization Methods



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Handling, Storage, and Safety

1-Butane-d9-sulfonyl Chloride, like its non-deuterated counterpart, is a reactive and hazardous chemical that requires careful handling.

- **Moisture Sensitivity:** It is highly sensitive to moisture and will readily hydrolyze to form corrosive hydrochloric acid and butanesulfonic acid.[5] All handling should be performed under an inert atmosphere (e.g., nitrogen or argon), and storage should be in a tightly sealed container in a cool, dry place.[1]
- **Corrosivity:** The compound and its hydrolysis products are corrosive. It may be corrosive to metals.[1]
- **Toxicity and Irritation:** 1-Butanesulfonyl chloride is lachrymatory (induces tearing) and causes severe skin burns and eye damage.[1][5] It is also suspected of causing genetic defects.[1]
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat when handling this compound. Work in a well-ventilated fume hood.

The logical flow for safe handling is outlined below:



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Caption: Safe handling workflow for **1-Butane-d9-sulfonyl Chloride**.

Applications in Research and Drug Development

Deuterated compounds like **1-Butane-d9-sulfonyl Chloride** are valuable tools in several scientific disciplines:

- **Mechanistic Studies:** The deuterium labels can be used to trace the metabolic fate of molecules in biological systems. The kinetic isotope effect, where the C-D bond is stronger and reacts more slowly than a C-H bond, can provide insights into reaction mechanisms.
- **Drug Development:** Incorporating deuterium into drug candidates can sometimes alter their metabolic profiles, potentially leading to improved pharmacokinetic properties such as a longer half-life. **1-Butane-d9-sulfonyl chloride** can be used to introduce a deuterated butylsulfonyl group onto various molecules.
- **Quantitative Analysis:** A deuterated standard is often used as an internal standard in mass spectrometry-based quantitative assays due to its similar chemical behavior but distinct mass compared to the non-deuterated analyte.

1-Butanesulfonyl chloride itself is used in the preparation of various compounds, including sulfonamides.[5] For example, it has been used to synthesize ethyl 2-(1-butanesulfonamido)pent-4-yn-1-oate and 1-butanesulfonamid-N,N'-1,2-ethanediylbis. The

deuterated analogue would be employed in similar synthetic schemes where isotopic labeling is desired.

References

- ChemSynthesis. 1-butanesulfonyl chloride. [[Link](#)]
- PubChem. Butyl Chloride | C₄H₉Cl | CID 8005. [[Link](#)]
- PubChem. 1-Butanesulfonyl chloride | C₄H₉ClO₂S | CID 75430. [[Link](#)]

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Sources

- 1. 1-Butanesulfonyl Chloride | 2386-60-9 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 2. 1-Butanesulfonyl chloride CAS#: 2386-60-9 [amp.chemicalbook.com]
- 3. 1-Butanesulfonyl chloride | 2386-60-9 [chemicalbook.com]
- 4. chemsynthesis.com [chemsynthesis.com]
- 5. Buy 1-Butanesulfonyl chloride | 2386-60-9 [smolecule.com]
- 6. 1-Butanesulfonyl chloride | C₄H₉ClO₂S | CID 75430 - PubChem [pubchem.ncbi.nlm.nih.gov]
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